

An In-depth Technical Guide to the Reaction Mechanisms of Suberoyl Chloride

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Compound of Interest

Compound Name: *Suberoyl chloride*

Cat. No.: *B127285*

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Abstract

Suberoyl chloride, the diacyl chloride of suberic acid, is a versatile bifunctional reagent widely employed in organic synthesis. Its high reactivity makes it a valuable building block for a diverse range of chemical transformations, including esterification, amidation, Friedel-Crafts acylation, and polymerization. This technical guide provides a comprehensive overview of the core reaction mechanisms of **suberoyl chloride**, detailed experimental protocols for key transformations, and a summary of quantitative data to aid in reaction design and optimization. Furthermore, this guide explores the application of **suberoyl chloride** in the development of bioactive molecules, exemplified by the synthesis and mechanism of action of the histone deacetylase inhibitor, Suberoylanilide Hydroxamic Acid (SAHA).

Core Reaction Mechanisms: Nucleophilic Acyl Substitution

The chemistry of **suberoyl chloride** is dominated by the nucleophilic acyl substitution mechanism. The two acyl chloride functional groups are highly electrophilic due to the electron-withdrawing effects of both the oxygen and chlorine atoms. This renders the carbonyl carbons susceptible to attack by a wide range of nucleophiles.^[1] The general mechanism proceeds through a two-step addition-elimination pathway.

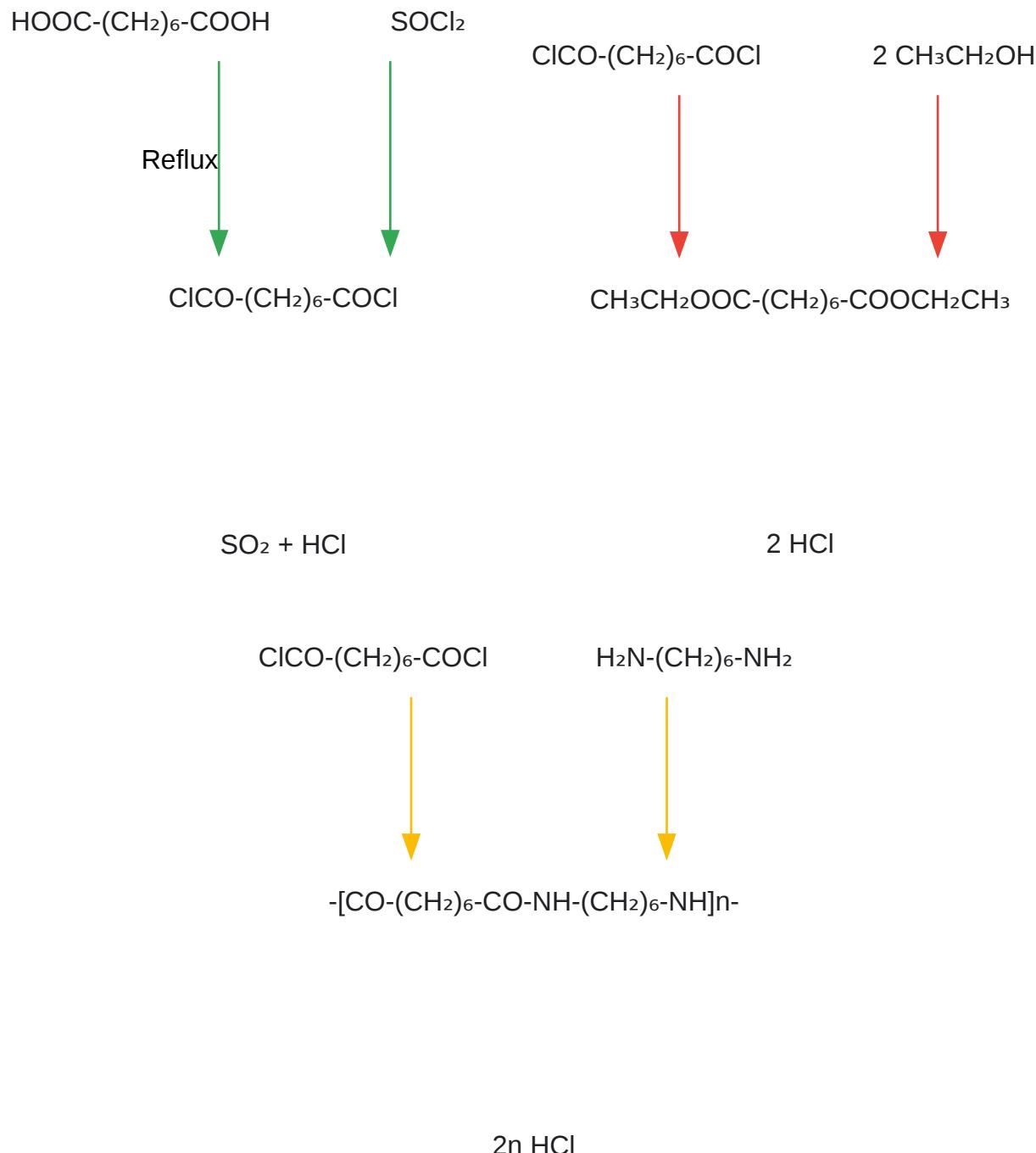
General Nucleophilic Acyl Substitution Pathway

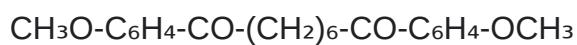
Caption: General mechanism of nucleophilic acyl substitution.

Synthesis of Suberoyl Chloride

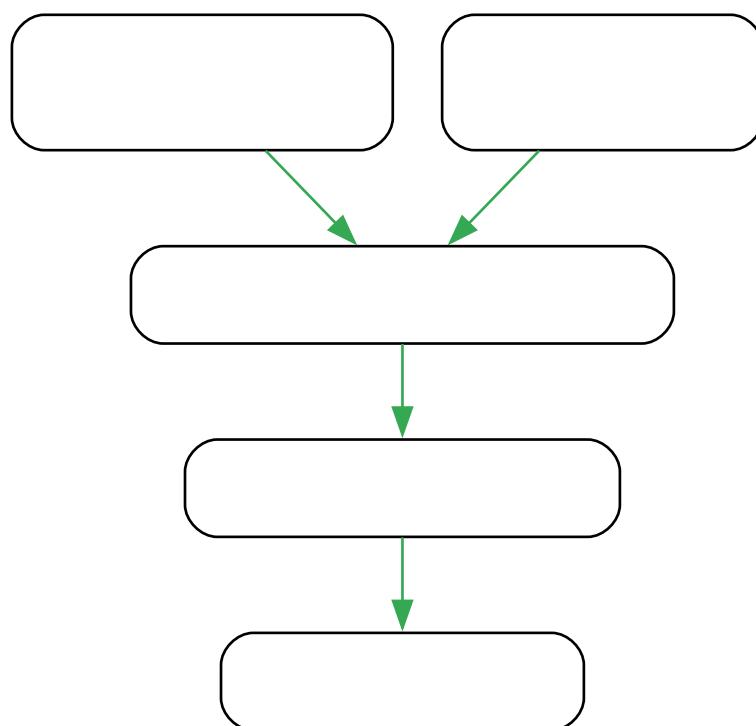
Suberoyl chloride is typically synthesized from suberic acid by reaction with a chlorinating agent, such as thionyl chloride (SOCl_2) or oxalyl chloride.^[2] The reaction with thionyl chloride is a common and effective method.

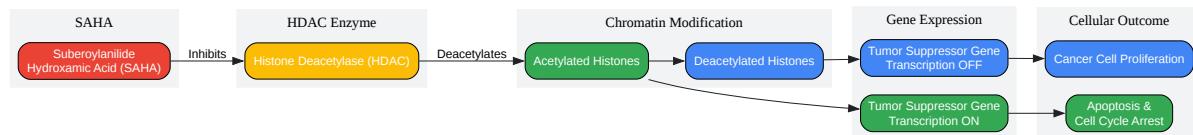
Synthesis of **Suberoyl Chloride** from Suberic Acid



ClCO-(CH₂)₆-COCl2 C₆H₅OCH₃AlCl₃

2 HCl



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References

- 1. scienceinfo.com [scienceinfo.com]
- 2. The Conversion of tert-Butyl Esters to Acid Chlorides Using Thionyl Chloride [organic-chemistry.org]
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